Sebuthylazine-d5 (ethyl-d5): An In-depth Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Sebuthylazine-d5 (ethyl-d5)*
CAS No.:	*1219805-56-7*
Cat. No.:	*B1415324*

Get Quote

This guide provides a comprehensive technical overview of **Sebuthylazine-d5 (ethyl-d5)**, a stable isotope-labeled internal standard critical for the accurate quantification of the herbicide Sebuthylazine. Designed for researchers, analytical scientists, and professionals in drug development and environmental monitoring, this document delves into the chemical structure, physicochemical properties, and practical applications of this essential analytical tool.

Introduction: The Role of Deuterated Standards in Analytical Integrity

In the realm of quantitative analysis, particularly in complex matrices such as environmental and biological samples, achieving accuracy and precision is paramount. Isotope Dilution Mass Spectrometry (IDMS) is a powerful technique that addresses many of the challenges inherent in these analyses, such as matrix effects and variations in sample preparation and instrument response.[1] Stable isotope-labeled internal standards, such as **Sebuthylazine-d5 (ethyl-d5)**, are the cornerstone of this methodology.

By introducing a known quantity of the deuterated analog of the analyte into the sample at the beginning of the analytical workflow, any subsequent loss or variation in signal intensity during

© 2026 BenchChem. All rights reserved.

extraction, purification, and analysis affects both the analyte and the internal standard equally. This allows for a highly accurate determination of the analyte concentration based on the ratio of the signals from the native and labeled compounds.

Chemical Structure and Properties

Sebutylazine-d5 (ethyl-d5) is a deuterated form of the triazine herbicide Sebuthylazine. The deuterium labeling is specifically on the ethyl group, which provides a distinct mass shift for mass spectrometric detection without significantly altering the chemical and physical behavior of the molecule.

Chemical Structure

The chemical structure of **Sebuthylazine-d5 (ethyl-d5)** is characterized by a triazine ring substituted with a chlorine atom, a sec-butylamino group, and a deuterated ethylamino group.

Caption: Chemical structure of **Sebuthylazine-d5 (ethyl-d5)**.

Physicochemical Properties

The physicochemical properties of **Sebuthylazine-d5 (ethyl-d5)** are very similar to its non-labeled counterpart, which is a critical requirement for an effective internal standard.

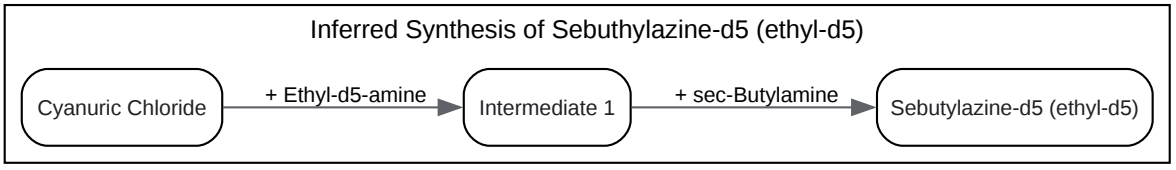
© 2026 BenchChem. All rights reserved.

Property	Value	Source
Chemical Formula	$C_9H_{11}D_5ClN_5$	[2]
Molecular Weight	234.74 g/mol	[2]
CAS Number	1219805-56-7	[2][3][4][5]
Unlabeled CAS Number	7286-69-3	[3][4]
Appearance	Solid	[6]
Isotopic Enrichment	≥98 atom % D	[7]
Storage Temperature	Hygroscopic, -20°C Freezer, Under inert atmosphere	[6]
Solubility	Slightly soluble in Benzene, Chloroform, DMSO, Methanol	[6]
Stability	Moisture Sensitive	[6]

Synthesis of **Sebuthylazine-d5 (ethyl-d5)**

While a specific, detailed synthesis protocol for **Sebuthylazine-d5 (ethyl-d5)** is not readily available in peer-reviewed literature, its synthesis can be inferred from the known synthesis of Sebuthylazine and general methods for deuterium labeling. The synthesis would likely involve the use of a deuterated ethylamine precursor.

A plausible synthetic route would start with cyanuric chloride, a common precursor for triazine herbicides. The chlorine atoms on the triazine ring are sequentially substituted with different amine groups. To introduce the deuterated ethyl group, ethyl-d5-amine would be used as a reactant.



© 2026 BenchChem. All rights reserved.

Click to download full resolution via product page

Caption: Inferred synthetic pathway for **Sebuthylazine-d5 (ethyl-d5)**.

The synthesis of deuterated N-ethyl amines can be achieved through various methods, including the reduction of deuterated amides or the use of deuterated alkylating agents.[8][9][10][11][12]

Mechanism of Action of the Parent Compound: Sebuthylazine

Sebutylazine, the non-labeled analyte, is a selective herbicide belonging to the triazine class.[13] Its primary mode of action is the inhibition of photosynthesis in susceptible plants.[13] Triazine herbicides block the electron transport chain in photosystem II (PSII) by binding to the D1 protein. This disruption halts the production of ATP and NADPH, which are essential for carbon dioxide fixation and plant growth, ultimately leading to the death of the plant.[14]

Application in Quantitative Analysis: A Step-by-Step Protocol

Sebutylazine-d5 (ethyl-d5) is primarily used as an internal standard for the quantification of Sebuthylazine in various matrices, most commonly environmental samples like water and soil, by Gas Chromatography-Mass Spectrometry (GC-MS).

Experimental Protocol: Determination of Sebuthylazine in Water by GC-MS

This protocol is adapted from established methods for the analysis of triazine pesticides in water.[15][16][17]

5.1.1. Materials and Reagents

- Sebutylazine analytical standard
- Sebutylazine-d5 (ethyl-d5) internal standard

© 2026 BenchChem. All rights reserved.

- Methanol, pesticide residue grade
- Dichloromethane, pesticide residue grade
- Ethyl acetate, pesticide residue grade
- Sodium sulfate, anhydrous
- Solid-Phase Extraction (SPE) cartridges (e.g., C18)
- Deionized water
- Sample collection vials

5.1.2. Preparation of Standards

- Stock Solutions (1000 µg/mL): Accurately weigh approximately 10 mg of Sebuthylazine and Sebuthylazine-d5 into separate 10 mL volumetric flasks. Dissolve in methanol and bring to volume. Store at -20°C.
- Working Standard Solutions: Prepare a series of calibration standards by diluting the Sebuthylazine stock solution with a suitable solvent (e.g., ethyl acetate) to achieve a range of concentrations (e.g., 1, 5, 10, 50, 100 ng/mL).
- Internal Standard Spiking Solution (e.g., 10 µg/mL): Dilute the Sebuthylazine-d5 stock solution with methanol.

5.1.3. Sample Preparation (Solid-Phase Extraction)

- Sample Fortification: To a 100 mL water sample, add a known amount of the Sebuthylazine-d5 internal standard spiking solution (e.g., 100 µL of a 10 µg/mL solution to achieve a final concentration of 10 ng/mL).
- SPE Cartridge Conditioning: Condition a C18 SPE cartridge by passing 5 mL of methanol followed by 5 mL of deionized water.
- Sample Loading: Load the fortified water sample onto the conditioned SPE cartridge at a flow rate of approximately 5 mL/min.

© 2026 BenchChem. All rights reserved.

- Washing: Wash the cartridge with 5 mL of deionized water to remove interfering substances.
- Elution: Elute the analytes from the cartridge with 5 mL of ethyl acetate into a collection tube.
- Drying and Concentration: Pass the eluate through a small column containing anhydrous sodium sulfate to remove any residual water. Concentrate the eluate to a final volume of 1 mL under a gentle stream of nitrogen.

5.1.4. GC-MS Analysis

- Gas Chromatograph (GC) Conditions:
  - Column: DB-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent
  - Injector Temperature: 250°C
  - Injection Mode: Splitless
  - Oven Temperature Program: Initial temperature of 60°C, hold for 1 min, ramp to 250°C at 10°C/min, hold for 5 min.
  - Carrier Gas: Helium at a constant flow of 1.0 mL/min.
- Mass Spectrometer (MS) Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV
  - Acquisition Mode: Selected Ion Monitoring (SIM)
  - Ions to Monitor (suggested):
    - Sebutylazine: m/z (quantification ion), m/z (confirmation ions)
    - Sebutylazine-d5: m/z (quantification ion + 5 Da), m/z (confirmation ions + 5 Da)

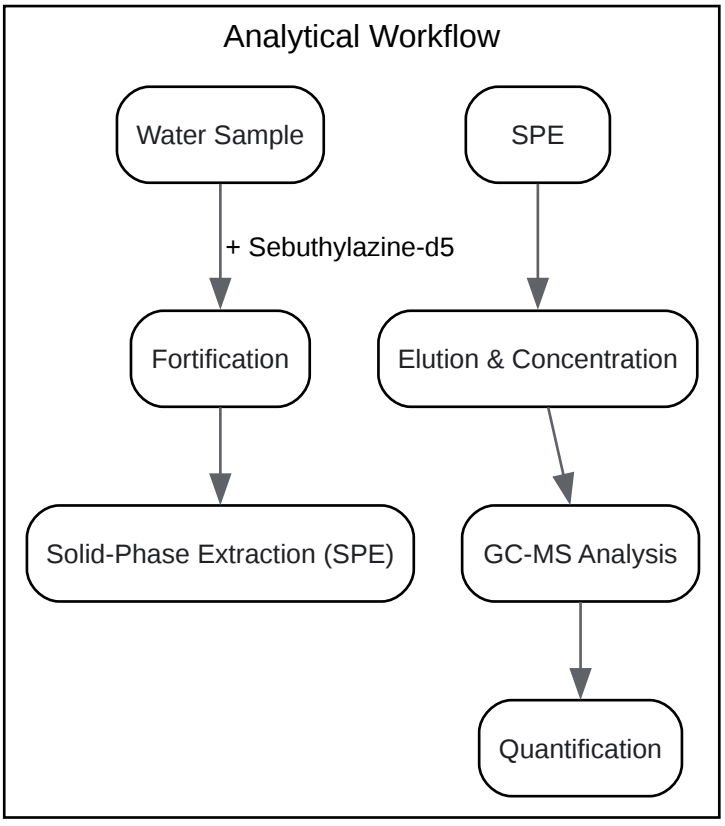
5.1.5. Data Analysis and Quantification

- Generate a calibration curve by plotting the ratio of the peak area of Sebutylazine to the peak area of Sebuthylazine-d5 against the concentration of the Sebutylazine calibration

© 2026 BenchChem. All rights reserved.

standards.

- Determine the concentration of Sebuthylazine in the unknown samples by calculating the peak area ratio and interpolating from the calibration curve.



Click to download full resolution via product page

Caption: General workflow for the analysis of Sebuthylazine using Sebuthylazine-d5 as an internal standard.

Conclusion

Sebutylazine-d5 (ethyl-d5) is an indispensable tool for researchers and analytical scientists requiring accurate and reliable quantification of the herbicide Sebuthylazine. Its use as an internal standard in Isotope Dilution Mass Spectrometry effectively mitigates matrix effects and other sources of analytical variability, ensuring the integrity of the data. This guide provides a foundational understanding of its chemical properties, synthesis, and a practical protocol for its application, empowering scientists to achieve high-quality results in their analytical endeavors.

© 2026 BenchChem. All rights reserved.

References

- Summary of significant results from studies of triazine herbicides and their degradation products in surface water, ground w
- Yadav, M., et al. (2022). Sustainable and Affordable Synthesis of (Deuterated)
- Physicochemical and toxicological studies of some commonly used triazine-based herbicides; In-silico approach. (n.d.).
- The Triazine Herbicides. (n.d.).
- **Sebuthylazine-d5 (ethyl-d5)**. (n.d.). C/D/N Isotopes.
- A general, versatile and divergent synthesis of selectively deuter
- Triazine herbicides (PIM G013). (n.d.). INCHEM.
- Triazine herbicides. (n.d.). ChemicalBook.
- Schematic comparison of synthesis of deuterated aryl ethylamines a... (n.d.).
- Effective Synthesis of Deuterated n-Octylamine and Its Analogues. (n.d.). EPJ Web of Conferences.
- A practical synthesis of deuterated methylamine and dimethylamine. (n.d.).
- **Sebuthylazine-d5 (ethyl-d5)** - CAS:1219805-56-7. (n.d.). ChemicalBook.
- GC and GC-MS Applications for Food Safety Analysis. (2011). Thermo Fisher Scientific.
- Rapid Multi-Residue Method for Simultaneous Determination of 1,3,5-Triazine Herbicides in Environmental Samples by Capillary GC-MS-EI Selective Ion Monitoring Method. (2023). MDPI.
- Development and Validation of a GC-MS Method for the Simultaneous Quantification of Two Piperazine Designer Drugs Sold in Combination as 'Legal X'. (2020). Scholars.Direct.
- **Sebuthylazine-d5 (ethyl-d5)**. (n.d.). LGC Standards.
- Sebuthylazine D5 (ethyl D5) 100 µg/mL in Acetone. (n.d.). LGC Standards.
- Method 523: Determination of Triazine Pesticides and their Degradates in Drinking Water by Gas Chromatography/Mass Spectrometry (GC/MS). (n.d.). Shimadzu.
- **Sebuthylazine-d5 (ethyl-d5)** - CAS:1219805-56-7. (n.d.). Shanghai Sai Ke Rui Biological Technology Co., Ltd.
- Application Notes and Protocols: Terbuthylazine-d5 as an Internal Standard in Mass Spectrometry. (n.d.). BenchChem.
- CAS No : 1219805-56-7 | Product Name : Sebuthylazine D5 (ethyl D5). (n.d.).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. Sebuthylazine-d5 (ethyl-d5) | LGC Standards [lgcstandards.com]
- 4. Sebuthylazine D5 (ethyl D5) 100 µg/mL in Acetone [lgcstandards.com]
- 5. Sebuthylazine-d5 (ethyl-d5) - CAS:1219805-56-7 - 上海赛可锐生物科技有限公司 [scrbio.com]
- 6. Sebuthylazine-d5 (ethyl-d5) | 1219805-56-7 [amp.chemicalbook.com]
- 7. cdnisotopes.com [cdnisotopes.com]
- 8. pubs.acs.org [pubs.acs.org]
- 9. A general, versatile and divergent synthesis of selectively deuterated amines - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. epj-conferences.org [epj-conferences.org]
- 12. researchgate.net [researchgate.net]
- 13. Triazine herbicides [m.chemicalbook.com]
- 14. researchgate.net [researchgate.net]
- 15. Rapid Multi-Residue Method for Simultaneous Determination of 1,3,5-Triazine Herbicides in Environmental Samples by Capillary GC-MS-EI Selective Ion Monitoring Method [mdpi.com]
- 16. scholars.direct [scholars.direct]
- 17. ssi.shimadzu.com [ssi.shimadzu.com]

- To cite this document: BenchChem. [Sebuthylazine-d5 (ethyl-d5): An In-depth Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1415324/docs#sebuthylazine-d5-ethyl-d5-an-in-depth-technical-guide-for-researchers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

© 2026 BenchChem. All rights reserved.

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.